Technical Guide: Sulfisozole Sodium Degradation Pathways & Byproducts

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Compound of Interest

Compound Name:	*Sulfisozole sodium*
CAS No.:	*79921-43-0*
Cat. No.:	*B3285185*

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Executive Summary

Sulfisozole Sodium acts as a bacteriostatic sulfonamide. Its stability is governed by two primary structural vulnerabilities: the sulfonamide linkage (

) and the unsubstituted isoxazole ring. Under forced degradation conditions (ICH Q1B/Q2), the molecule primarily undergoes hydrolytic cleavage to yield sulfanilic acid and 3-aminoisoxazole. Secondary pathways include N4-oxidation and photo-isomerization of the heterocyclic ring.

This guide provides a mechanistic breakdown of these pathways to support stability-indicating method development (SIM) and impurity profiling.

Molecular Architecture & Reactivity

The Sulfisozole molecule consists of a lipophilic isoxazole ring attached to a hydrophilic sulfanilamide moiety.

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Functional Group	Reactivity Profile	Primary Stressor
Sulfonamide Bond ( )	Susceptible to nucleophilic attack (Hydrolysis).	Acid/Base, Heat
Primary Amine ( )	Susceptible to oxidation (N-hydroxylation, dimerization).	Oxidative ( ), Light
Isoxazole Ring	Susceptible to ring opening and isomerization.	UV Light, Strong Base

Degradation Pathways[1]

Hydrolytic Degradation (Acid/Base Catalyzed)

The most significant degradation pathway is the cleavage of the sulfonamide bond.

- Mechanism: In acidic conditions, protonation of the isoxazole nitrogen weakens the S-N bond, facilitating nucleophilic attack by water. In basic conditions, the formation of the resonance-stabilized anion can eventually lead to cleavage at elevated temperatures.
- Primary Degradants:
  - Sulfanilic Acid (Deg-1): The stable aromatic amine core.
  - 3-Aminoisoxazole (Deg-2): The heterocyclic amine moiety. Note: Unlike Sulfamethoxazole, which yields a methyl-substituted amine, Sulfisozole yields the unsubstituted 3-aminoisoxazole, which is highly unstable and may further degrade into nitriles.

Oxidative Degradation

Exposure to oxidative stress (e.g., peroxides, metal ions) targets the

-aniline nitrogen.

- Mechanism: The free amine undergoes successive oxidation states, forming hydroxylamine, nitroso, and finally nitro derivatives.

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- Dimerization: Oxidative coupling can lead to azo-dimers (Azobenzene derivatives), typically appearing as highly colored (yellow/orange) impurities.

Photolytic Degradation

Sulfonamides are photosensitive. Upon UV exposure:

- Photo-oxidation: Acceleration of the N-oxide formation.
- Ring Rearrangement: The isoxazole ring can undergo photo-isomerization to form oxazole derivatives or undergo ring contraction/cleavage.

Visualization of Pathways[2]

The following diagram illustrates the critical degradation nodes for **Sulfisozole Sodium**.

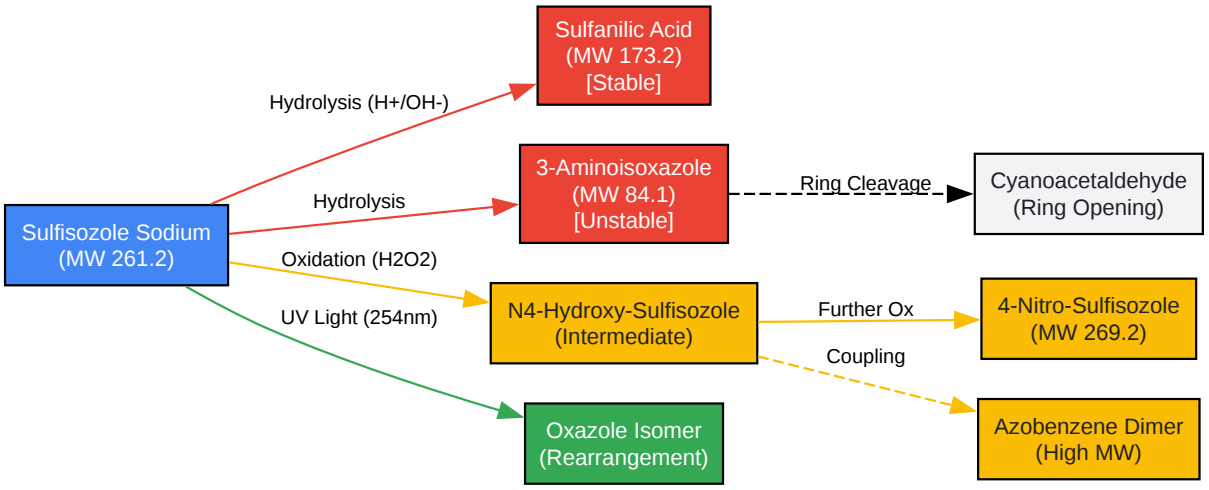

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Figure 1: Mechanistic map of Sulfisozole degradation showing hydrolytic cleavage (Red), oxidation (Yellow), and photolysis (Green).

Byproduct Inventory & Analytical Parameters

The following table summarizes the expected byproducts for LC-MS identification.

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Compound ID	Name	Pathway	Theoretical MW (Free Acid)	Key MS Fragment (m/z)	Relative Retention (RRT)*
API	Sulfisozole	Parent	239.25	240.3	1.00
Deg-1	Sulfanilic Acid	Hydrolysis	173.19	174.2	~0.3 - 0.5 (Polar)
Deg-2	3-Aminoisoxazole	Hydrolysis	84.08	85.1	~0.2 (Very Polar)
Deg-3	4-Nitro-Sulfisozole	Oxidation	269.23	270.2	> 1.2 (Non-polar)
Deg-4	N4-Acetyl-Sulfisozole**	Synthesis Impurity	281.29	282.3	~1.1

*RRT values are estimates based on C18 RP-HPLC behavior of sulfonamides. Sulfanilic acid elutes early due to high polarity. **N4-Acetyl derivative is a common metabolic product and synthesis impurity, though not a direct degradation product.

Experimental Protocols: Forced Degradation

To validate the stability-indicating nature of your analytical method, perform the following stress tests.

Acid Hydrolysis

- Preparation: Dissolve **Sulfisozole Sodium** to a concentration of 1 mg/mL in 0.1 M HCl.
- Condition: Reflux at 60°C for 4–8 hours.
- Neutralization: Neutralize with 0.1 M NaOH prior to injection.
- Target: Expect 10–20% degradation. Look for the Sulfanilic Acid peak (early eluting).

Base Hydrolysis

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- Preparation: Dissolve API to 1 mg/mL in 0.1 M NaOH.
- Condition: Reflux at 60°C for 4–8 hours.
- Observation: Sulfonamides are generally more stable in base than acid due to anion repulsion, but the isoxazole ring may open.
- Target: Monitor for ring-opened fragments (often UV-transparent, requiring MS detection).

Oxidative Stress

- Preparation: Dissolve API to 1 mg/mL in 3%

  (aq).
- Condition: Store at Room Temperature (25°C) for 24 hours.
- Quenching: Quench with Sodium Metabisulfite solution before analysis.
- Target: Look for N-oxide (+16 Da) and Nitro (+30 Da) species.

Photostability

- Condition: Expose solid state and solution (1 mg/mL) to 1.2 million lux-hours (Vis) and 200 W-hr/m² (UV) per ICH Q1B.
- Target: Check for discoloration (yellowing) indicating azo-dimer formation and late-eluting isomers.

References

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Sources

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